

Addressing experimental variability with BIIL-260 hydrochloride

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Compound of Interest

Compound Name: *BIIL-260 hydrochloride*

Cat. No.: *B10775223*

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Technical Support Center: BIIL-260 Hydrochloride

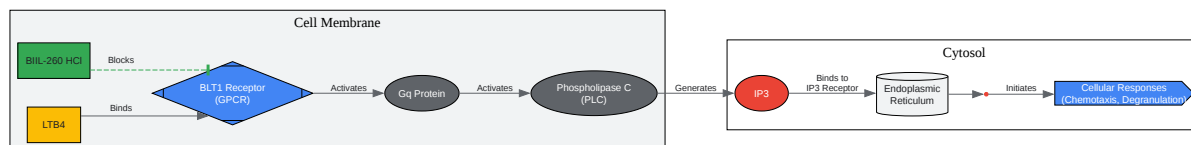
Welcome to the technical support center for **BIIL-260 hydrochloride**. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address experimental variability when working with this potent LTB4 receptor antagonist.

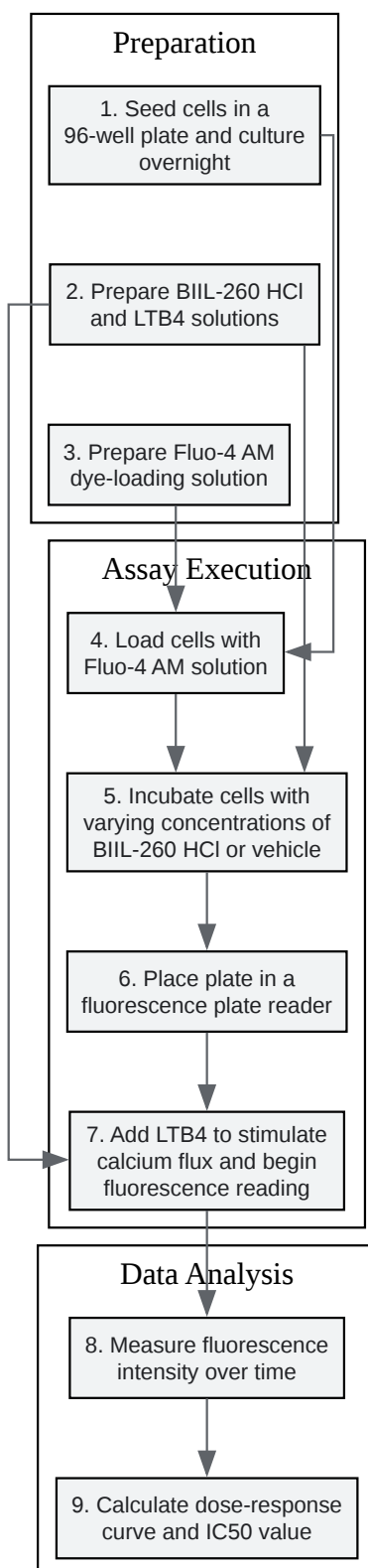
Quick Facts: BIIL-260 Hydrochloride

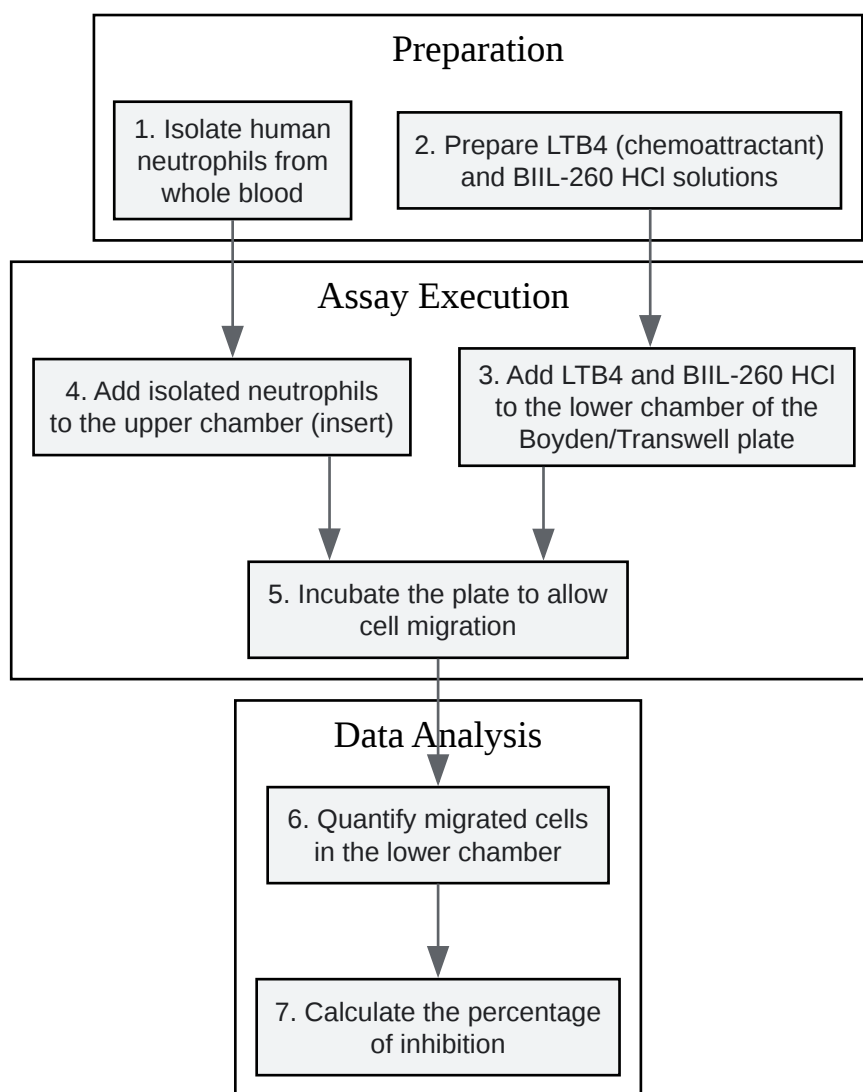
Property	Value	Reference
Mechanism of Action	Potent and long-acting orally active leukotriene B(4) (LTB4) receptor antagonist.[1][2]	
Binding Affinity (Ki)	1.7 nM for the LTB4 receptor on isolated human neutrophil cell membranes.[1][3]	
Functional Potency (IC50)	0.82 nM for inhibition of LTB4-induced intracellular Ca ²⁺ release in human neutrophils.[3][4]	
Molecular Weight	503.04 g/mol (hydrochloride salt)	
Formulation	Commonly dissolved in DMSO for in vitro use.[1]	
Storage	Stock solutions: -80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.[5]	

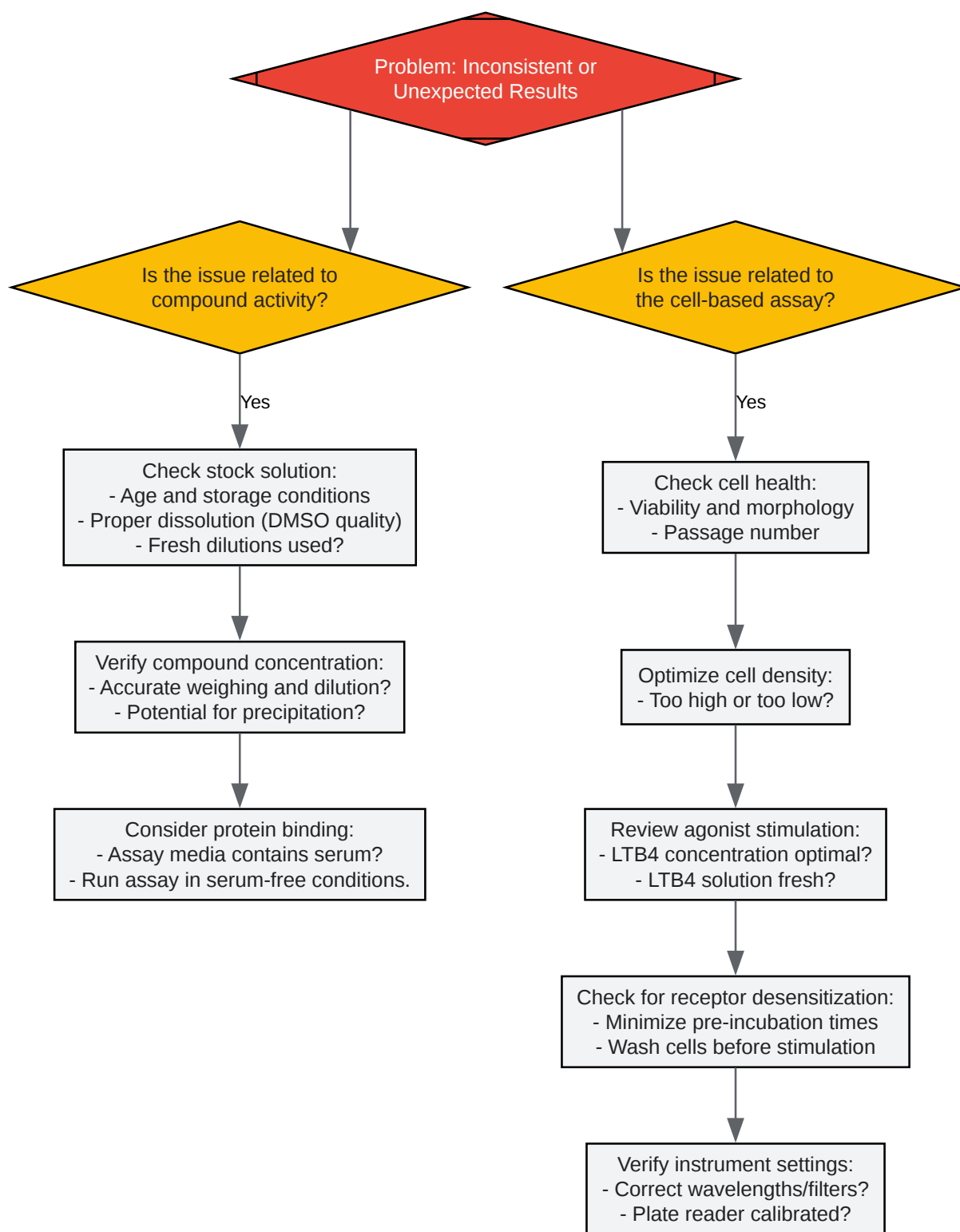
Signaling Pathway of LTB4 and Inhibition by BIIL-260 Hydrochloride

Leukotriene B4 (LTB4) is a potent lipid mediator of inflammation. It binds to its G protein-coupled receptor (GPCR), BLT1, on the surface of immune cells such as neutrophils. This binding event triggers a signaling cascade that results in various cellular responses, including calcium mobilization, chemotaxis, and degranulation. **BIIL-260 hydrochloride** acts as a competitive antagonist at the BLT1 receptor, blocking the binding of LTB4 and thereby inhibiting these pro-inflammatory downstream effects.









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